

# Azocarmine G (C.I. 50085): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



#### For Immediate Release

This technical guide provides an in-depth overview of **Azocarmine G** (Colour Index Number 50085), a synthetic anionic dye widely utilized in histological and cytological staining techniques. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, significance in biological staining, and comprehensive experimental protocols.

## **Core Properties of Azocarmine G**

**Azocarmine G**, also known by its synonyms Acid Red 101 and Rosinduline, is a potent staining agent valued for its ability to impart a deep red color to specific cellular components.[1] Its utility in various polychromatic staining methods is well-established in the scientific community.[2]



Property	Value	Source
Colour Index Number	50085	[2][3]
CAS Number	25641-18-3	[1][4]
Molecular Formula	C28H18N3NaO6S2	[1]
Molecular Weight	579.58 g/mol	[1][4]
Appearance	Red to purple powder	[1]
Solubility	Soluble in water	[1]

# Significance in Histological Staining

**Azocarmine G** is a cornerstone of several classical staining methods, most notably Heidenhain's AZAN trichrome stain and modifications of Mallory's trichrome stain.[2][5] As an anionic dye, it exhibits a strong affinity for acidic cellular structures, rendering them in various shades of red.[6] This characteristic is pivotal for the differential staining of tissues, allowing for the clear visualization and distinction of cell nuclei, cytoplasm, muscle fibers, and collagen.

In trichrome staining, a sequential application of dyes, in conjunction with a polyacid like phosphotungstic or phosphomolybdic acid, achieves differential coloration.[7] The polyacid acts as a decolorizing agent, selectively removing the initial red stain (from **Azocarmine G** or a similar dye) from collagen fibers.[8] A subsequent counterstain, typically aniline blue, then colors the collagen, resulting in a striking contrast between the red-stained cellular elements and the blue-stained connective tissue. This differential staining is invaluable for studying tissue morphology, particularly in the context of fibrotic changes and tumor identification.[7]

# Experimental Protocol: Heidenhain's AZAN Trichrome Stain

This protocol outlines the key steps for performing Heidenhain's AZAN trichrome stain, a method for which **Azocarmine G** is a critical component.

## **Reagent Preparation**



- Azocarmine G Solution (0.1%): Dissolve 0.1 g of Azocarmine G in 100 ml of distilled water with 1 ml of glacial acetic acid. Heat the solution to a boil, allow it to cool, and then filter.[9]
- Aniline Alcohol: A solution of aniline in 90-95% alcohol.
- Phosphotungstic Acid Solution (5%): Dissolve 5 g of phosphotungstic acid in 100 ml of distilled water.
- Aniline Blue-Orange G Solution: A solution containing aniline blue and orange G in distilled water with glacial acetic acid.[9]

## **Staining Procedure**

- Deparaffinization and Rehydration: Bring paraffin-embedded tissue sections to water through successive baths of xylene and graded alcohols.
- Nuclear Staining: Stain with the heated Azocarmine G solution at 56-60°C for 45-60 minutes.
- Differentiation: Differentiate the sections in aniline alcohol, monitoring microscopically until the nuclei are distinct and the cytoplasm is pale pink.
- Mordanting: Treat with a 5% phosphotungstic acid solution. This step is crucial for the selective removal of the red stain from collagen.[8]
- Counterstaining: Stain with the Aniline Blue-Orange G solution to color the collagen blue and other tissue elements in contrasting shades.
- Dehydration and Mounting: Dehydrate the sections through graded alcohols, clear in xylene, and mount with a suitable mounting medium.

### **Expected Results**

- Nuclei: Red to dark red[11]
- Cytoplasm and Muscle: Red to orange-red[11]
- Collagen and Reticular Fibers: Blue[11]



· Erythrocytes: Red

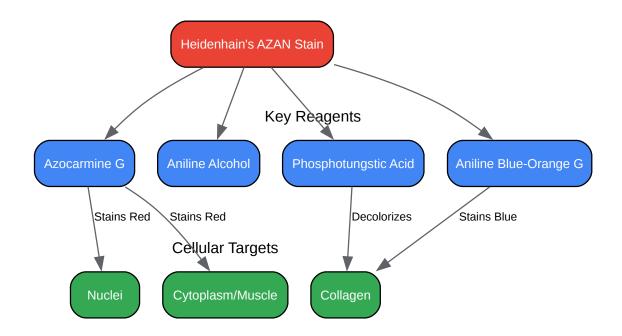
## **Workflow and Logical Relationships**

The following diagrams illustrate the logical workflow of the Heidenhain's AZAN staining procedure and the hierarchical relationship of the key components.



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Caption: Experimental workflow for Heidenhain's AZAN trichrome staining.



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Caption: Relationship between reagents and cellular targets in AZAN staining.



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- To cite this document: BenchChem. [Azocarmine G (C.I. 50085): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147781#azocarmine-g-colour-index-number-and-significance]

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